

An In-Depth Technical Guide to the Synthesis and Purification of Zephirol-d7

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Compound of Interest

Compound Name: Zephirol-d7

Cat. No.: B15142805

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This guide provides a comprehensive overview of the synthesis and purification of **Zephirol-d7**, a deuterated analog of the quaternary ammonium compound Zephirol (benzalkonium chloride). This document details the chemical pathway, experimental protocols, and purification methods, supported by quantitative data and visual diagrams to facilitate understanding and replication in a laboratory setting.

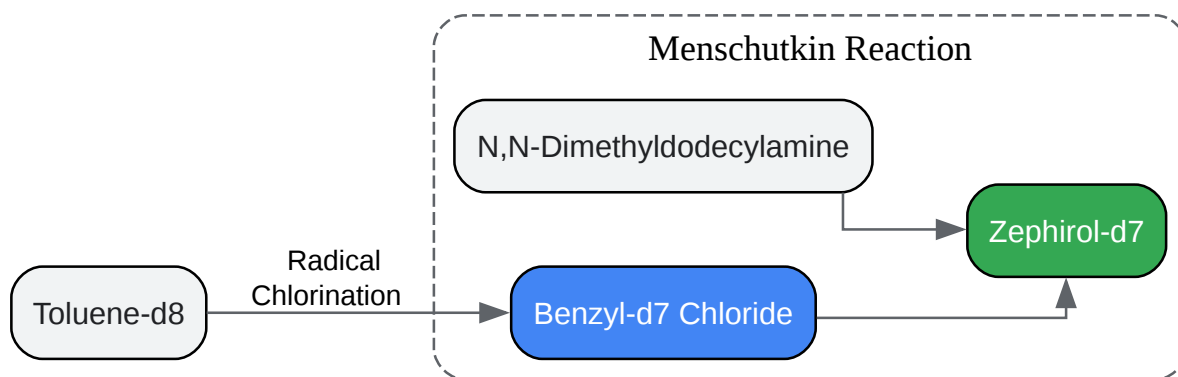
Introduction

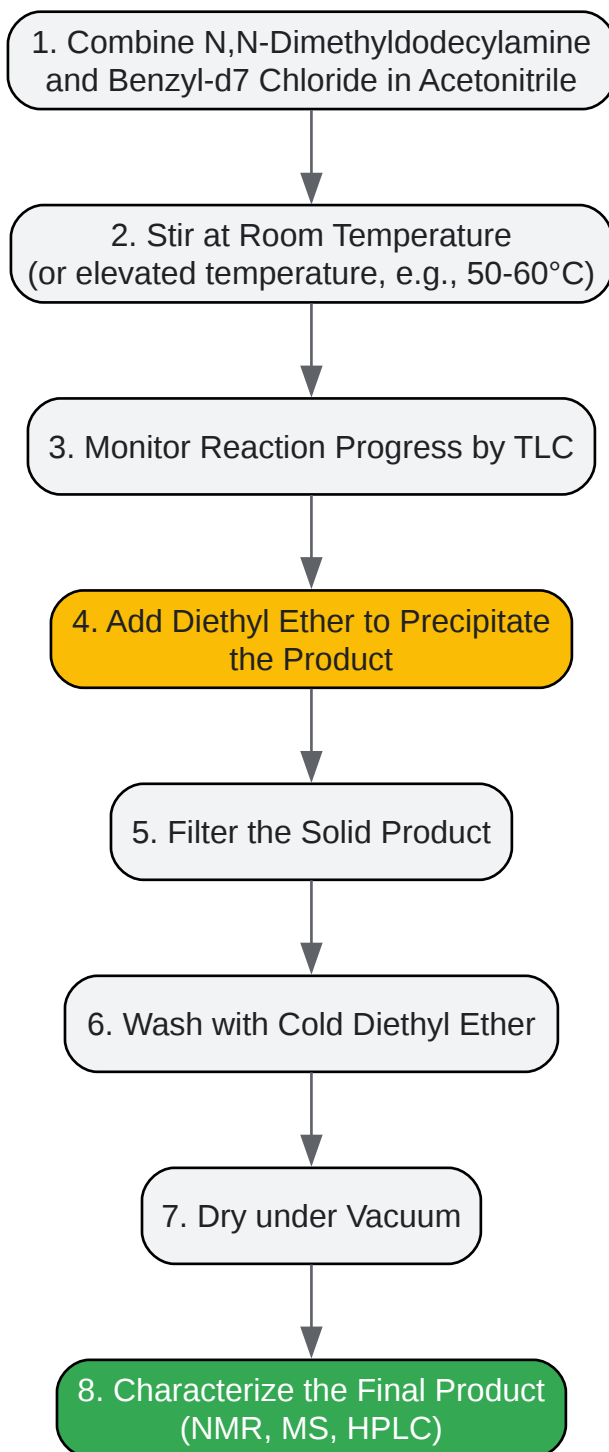
Zephirol, a mixture of alkylbenzyltrimethylammonium chlorides, is a widely used antiseptic and disinfectant. The deuterated analog, **Zephirol-d7** (N-dodecyl-N,N-dimethyl-d7-benzylammonium chloride), is a valuable tool in various research applications, including as an internal standard in mass spectrometry-based bioanalytical studies and for investigating the metabolic fate of Zephirol. The incorporation of seven deuterium atoms on the benzyl moiety provides a distinct mass shift, enabling accurate quantification and differentiation from its non-deuterated counterpart.

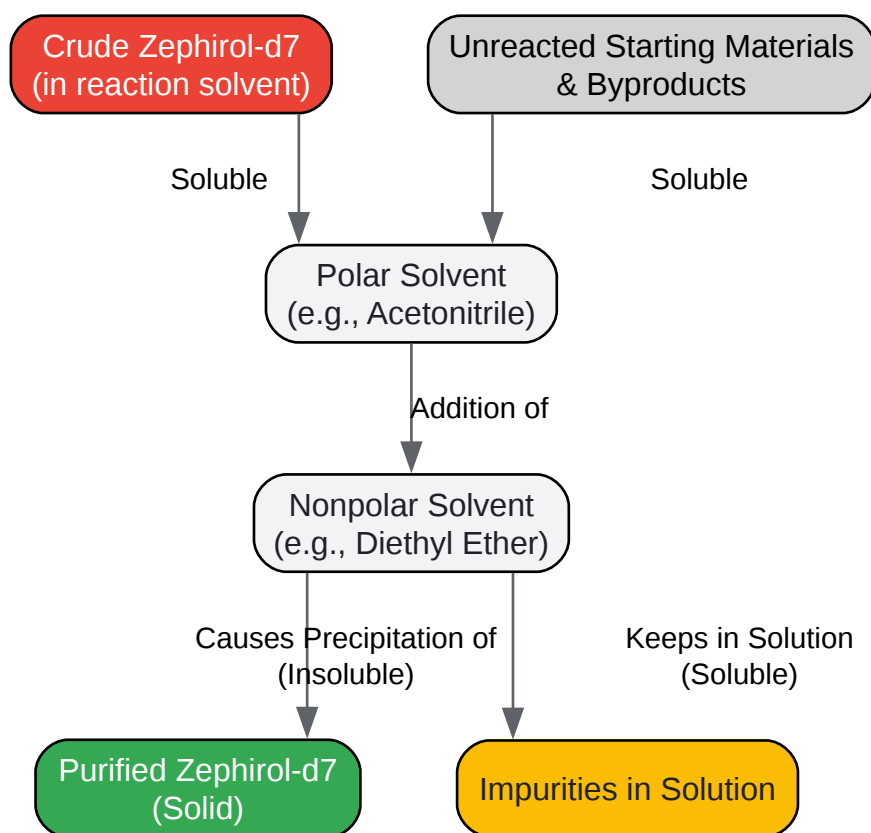
The synthesis of **Zephirol-d7** is achieved through a well-established organic reaction known as the Menshutkin reaction. This reaction involves the alkylation of a tertiary amine with an alkyl halide, in this case, the reaction between N,N-dimethyldodecylamine and benzyl-d7 chloride.

Synthesis Pathway

The synthesis of **Zephirol-d7** follows a straightforward two-step conceptual pathway, starting from commercially available deuterated toluene.







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